

Personal protective equipment for handling Phenethyl formate

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Compound of Interest

Compound Name: Phenethyl formate

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Essential Safety and Handling Guide for Phenethyl Formate

This guide provides immediate safety, operational, and disposal protocols for the handling of **Phenethyl formate** (CAS No. 104-62-1) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use.

Hazard Identification and Quantitative Data

Phenethyl formate is a combustible liquid that can cause skin and eye irritation.^{[1][2][3]} It may also cause an allergic skin reaction and is harmful if swallowed or inhaled.^{[1][4]} The substance is harmful to aquatic life.^[1]

The following table summarizes key quantitative data for **Phenethyl formate**:

Property	Value
CAS Number	104-62-1
Molecular Formula	C ₉ H ₁₀ O ₂
Molecular Weight	150.17 g/mol [4]
Appearance	Colorless to slightly yellow liquid[1]
Flash Point (Closed Cup)	91.1°C (196.0°F)[1][3]
Boiling Point	226°C @ 760 mmHg[1]
Vapor Pressure	0.051 mm/Hg @ 25°C[1]
Water Solubility	1413 mg/L @ 25°C[1]
Specific Gravity	1.0560 - 1.0650 @ 25°C[1]
ACGIH TLV	50 ppm (205 mg/m ³) TWA[2]

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment must be worn when handling **Phenethyl formate**:

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.[4][5] Eye protection must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[4] An eyewash station should be readily accessible.[5][6]
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile or neoprene).[7] Gloves must be inspected before use and disposed of properly after handling the substance.[4] Always wash hands after removing gloves.[4]
- **Body Protection:** Wear a chemical-resistant lab coat or a complete suit protecting against chemicals.[4][6] Ensure clothing is fully buttoned and provides complete coverage.[6] Closed-toe shoes are mandatory.[6]
- **Respiratory Protection:** If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator.[2][8]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety.

Preparation and Pre-Handling

- Risk Assessment: Before beginning work, review the Safety Data Sheet (SDS) and understand all potential hazards.
- Engineering Controls: Ensure all handling of **Phenethyl formate** occurs within a certified laboratory chemical fume hood to minimize vapor inhalation.[6]
- Gather Materials: Assemble all necessary PPE, spill cleanup materials, and labeled waste containers before accessing the chemical.

Chemical Handling

- Avoid Contact: Prevent direct contact with skin and eyes and avoid inhaling any vapors or mists.[4][9]
- Prevent Ignition: **Phenethyl formate** is a combustible liquid. Keep it away from heat, sparks, open flames, and other ignition sources.[2][3][4] Smoking is strictly prohibited in the handling area.[1][4]
- Transfer: Use spark-proof tools and take measures to prevent the buildup of electrostatic charge.[4][9]

Post-Handling

- Decontamination: Clean the work area thoroughly after use.
- Hand Washing: Wash hands with soap and water immediately after handling is complete.[4]
- Storage: Tightly close the container and return it to a designated cool, dry, and well-ventilated storage area.[2][4][9]

Storage and Disposal Plans

Storage Protocol

- Store containers in a cool, dry, and well-ventilated place away from direct sunlight, heat, and strong oxidizing or reducing agents.[\[1\]](#)[\[2\]](#)
- Keep containers tightly sealed and upright to prevent leakage.[\[4\]](#)
- Store apart from incompatible materials and foodstuffs.[\[1\]](#)[\[9\]](#)

Disposal Plan

- Chemical Waste: Do not dispose of **Phenethyl formate** down the drain.[\[4\]](#) It must be disposed of as hazardous waste. Collect waste in a suitable, closed, and clearly labeled container.[\[4\]](#)[\[9\]](#)
- Professional Disposal: Arrange for disposal through a licensed professional waste disposal service in accordance with all federal, state, and local environmental regulations.[\[1\]](#)
- Contaminated Packaging: Empty containers may retain product residue and should be treated as hazardous waste.[\[3\]](#) Do not reuse empty containers.[\[1\]](#) Dispose of contaminated packaging and PPE as unused product.[\[1\]](#)[\[4\]](#)

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate harm.

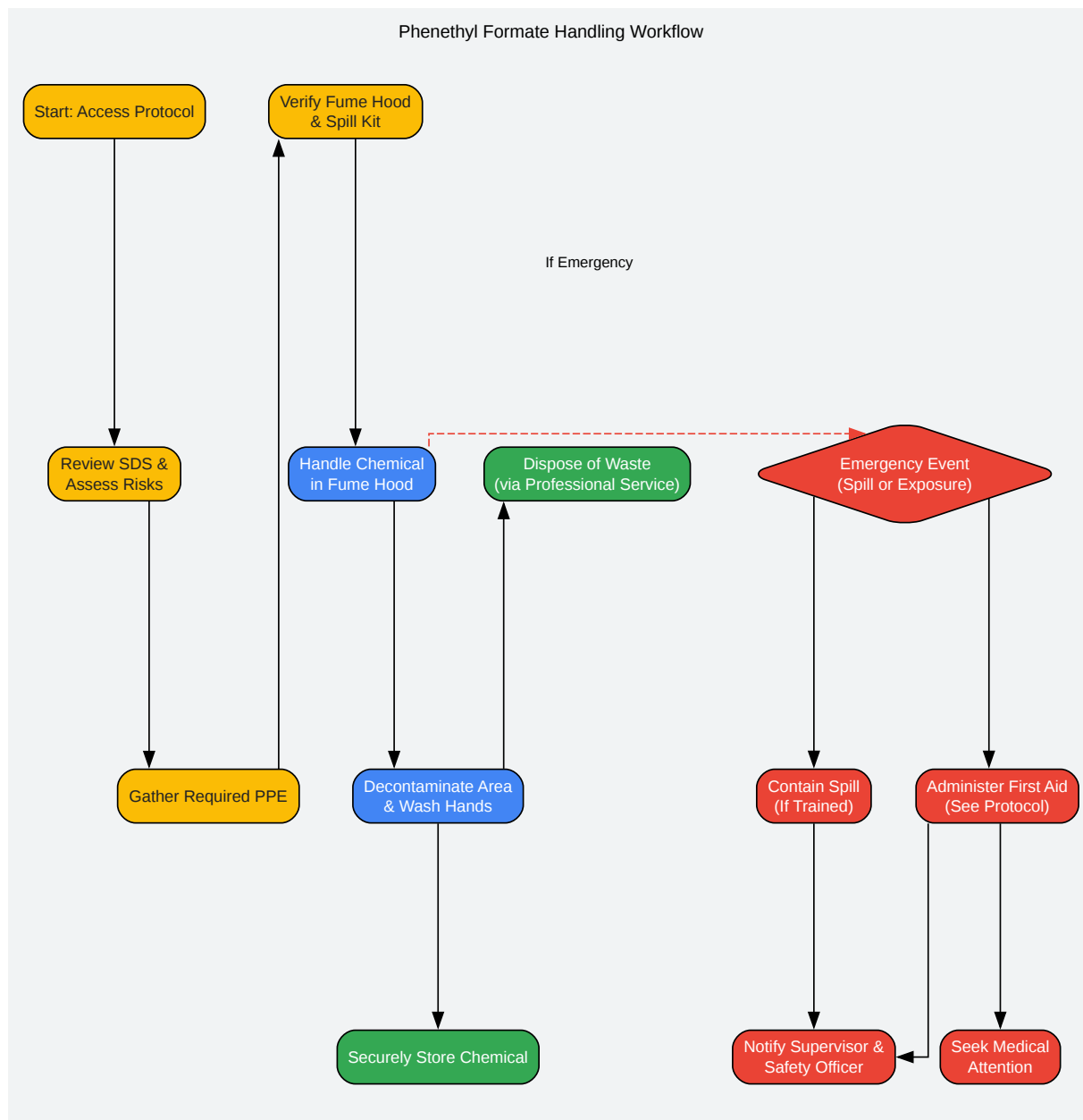
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if possible. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)[\[9\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[3\]](#) Wash the affected area with soap and plenty of water.[\[1\]](#) If skin irritation or an allergic reaction occurs, consult a physician.[\[3\]](#)
- Inhalation: Move the person to fresh air.[\[1\]](#)[\[9\]](#) If breathing is difficult, give oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)[\[4\]](#)

- Ingestion: Rinse the mouth with water.^[4] Do NOT induce vomiting.^[4] Never give anything by mouth to an unconscious person.^[4] Seek immediate medical advice.^[1]

Spill Response

- Minor Spills: For small, manageable spills, ensure adequate ventilation and wear appropriate PPE.^[6] Absorb the spill with an inert material (e.g., sand, dry clay, vermiculite).^[2]^[3] Collect the material using spark-proof tools and place it in a suitable container for disposal.^[6]^[9]
- Major Spills: Evacuate the area immediately and prevent others from entering.^[6]^[9] Remove all sources of ignition.^[4]^[9] Notify your supervisor and contact your institution's environmental health and safety department.



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Caption: Workflow for the safe handling of **Phenethyl formate**.

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